

Dasatinib-d8: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Dasatinib-d8

Cat. No.: B023192

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Dasatinib-d8** (CAS: 1132093-70-9). Given that specific toxicological and physicochemical data for the deuterated form are limited, this guide incorporates data from the non-deuterated parent compound, Dasatinib (CAS: 302962-49-8), as a primary reference for safety considerations. It is imperative to handle this compound with the care required for a potent, physiologically active substance.

Hazard Identification and Classification






Dasatinib-d8 is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its potential risks.

GHS Hazard Classification

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	3	H301	Toxic if swallowed.[1]
Skin Irritation	2	H315	Causes skin irritation. [1]
Serious Eye Damage	1	H318	Causes serious eye damage.[1]
Carcinogenicity	2	H351	Suspected of causing cancer.[1]
Reproductive Toxicity	2	H361	Suspected of damaging fertility or the unborn child.[1]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372	Causes damage to organs through prolonged or repeated exposure.[1]
Hazardous to the Aquatic Environment, Chronic	1	H410	Very toxic to aquatic life with long lasting effects.[1]

GHS Pictograms

The following pictograms are associated with **Dasatinib-d8**, visually conveying the primary hazards:

Pictogram	Hazard Represented
 Skull and Crossbones	Acute Toxicity (fatal or toxic)
 Health Hazard	Carcinogen, Mutagen, Reproductive Toxicity, Target Organ Toxicity
 Corrosion	Serious Eye Damage
 Exclamation Mark	Skin Irritant
 Environment	Hazardous to the Aquatic Environment

Physicochemical and Toxicological Data

Quantitative data for **Dasatinib-d8** is not extensively available. The following tables summarize the known properties of **Dasatinib-d8** and its parent compound, Dasatinib.

Physical and Chemical Properties

Property	Dasatinib-d8	Dasatinib
CAS Number	1132093-70-9[2]	302962-49-8
Molecular Formula	C ₂₂ H ₁₈ D ₈ ClN ₇ O ₂ S[3][4]	C ₂₂ H ₂₆ ClN ₇ O ₂ S
Molecular Weight	496.1 g/mol [3]	488.0 g/mol
Appearance	Solid[5]	Crystalline Solid
Melting Point	Not determined	~285 °C[6]
Solubility	Soluble in DMSO and Methanol.[3]	Insoluble in water; pH-dependent aqueous solubility. [6] Low aqueous solubility.[6]
Stability	Stable under normal conditions.[5] Store in a cool, dry, well-ventilated area.[5] Recommended storage at -20°C for long-term.[2]	Stable at room temperature.[6]

Toxicological Data (Dasatinib)

Note: This data is for the non-deuterated Dasatinib and should be used as an indicator of the potential toxicity of **Dasatinib-d8**.

Parameter	Value	Species	Reference
Oral LD50	50-100 mg/kg	Rat	[7]
Oral LD50	25-45 mg/kg	Monkey	[7]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of **Dasatinib-d8** are not publicly available and are typically considered proprietary information by the manufacturers. Standard methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) for chemical testing, are generally followed for GHS classification.

Safe Handling and Personal Protective Equipment (PPE)

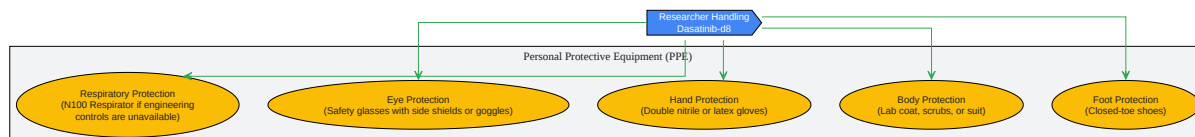
Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **Dasatinib-d8**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [2][5]
- Ensure that safety showers and eyewash stations are readily accessible.[2]

Personal Protective Equipment (PPE)

A diagram illustrating the required PPE for handling **Dasatinib-d8** is provided below.



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Caption: Required Personal Protective Equipment for handling **Dasatinib-d8**.

Handling Practices

- Avoid all personal contact, including inhalation of dust.[5]
- Do not eat, drink, or smoke in the handling area.[5]
- Wash hands thoroughly after handling.[5]
- Keep containers tightly sealed when not in use.[5]
- Pregnant personnel should avoid exposure to crushed or broken material.[7]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	Action
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

Accidental Release Measures

The logical workflow for responding to a spill is outlined in the diagram below.



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Caption: Logical workflow for responding to a **Dasatinib-d8** spill.

Storage and Disposal

Proper storage and disposal are essential to maintain the integrity of the compound and ensure safety.

Storage

- Store in a tightly closed, original container.[5]
- Keep in a cool, dry, and well-ventilated place.[2][5]

- Store locked up, away from incompatible materials such as strong oxidizing agents.[5]
- For long-term stability, storage at -20°C is recommended.

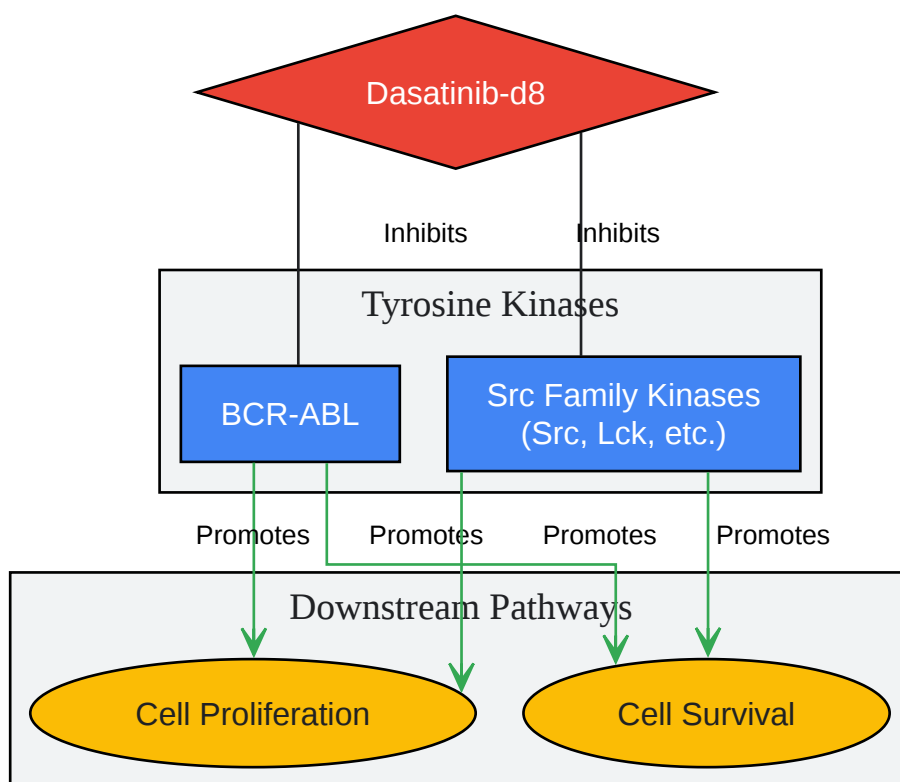
Disposal

- Dispose of waste material in accordance with local, regional, and national regulations.[1]
- Do not allow the product to enter the sewage system or waterways.[1]
- Empty containers should be treated as hazardous waste.

Signaling Pathway Context

Dasatinib is a potent inhibitor of the BCR-ABL and Src family tyrosine kinases.[7]

Understanding its mechanism of action is crucial for appreciating its physiological activity and the need for cautious handling.



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- To cite this document: BenchChem. [Dasatinib-d8: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b023192#dasatinib-d8-safety-data-sheet-and-handling-precautions>]

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